

# Proper Disposal Procedures for Jakafi® (ruxolitinib) in a Laboratory Setting

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## Compound of Interest

Compound Name: Jakafi

Cat. No.: B1684628

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The following guidelines provide essential safety and logistical information for the proper disposal of **Jakafi®** (ruxolitinib), a Janus kinase (JAK) inhibitor. Adherence to these procedures is critical for ensuring personnel safety and environmental compliance within research and drug development environments.

## Waste Classification and Handling

**Jakafi®** and any materials contaminated with it are to be treated as potentially hazardous chemical waste.<sup>[1]</sup> The active ingredient, ruxolitinib, is classified as hazardous for water, and its release into the environment must be prevented.<sup>[1][2]</sup>

Types of **Jakafi®** Waste:

- **Unused or Expired Product:** Pure, unused, or expired **Jakafi®** must be handled as chemical waste.<sup>[1]</sup>
- **Contaminated Labware:** All disposable items that have come into direct contact with **Jakafi®**, such as gloves, pipette tips, vials, and culture plates, are considered contaminated waste.<sup>[1]</sup>
- **Contaminated Sharps:** Needles, syringes, or any other sharps contaminated with **Jakafi®** must be disposed of in a designated sharps container.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

Before handling any form of **Jakafi®** waste, it is mandatory to wear appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- Chemical-resistant gloves
- A lab coat or other protective clothing
- Safety goggles or a face shield[1][3]

## Step-by-Step Disposal Protocol

- Segregation and Collection:
  - Collect all **Jakafi®**-contaminated waste in designated, leak-proof, and clearly labeled containers.[1]
  - The container must be sealed to prevent accidental spillage.[1]
- Labeling:
  - Each waste container must be prominently labeled with "Hazardous Waste." [1]
  - The label must also include the chemical name, "Ruxolitinib," and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.[1]
- Storage:
  - Store the sealed and labeled waste containers in a designated, secure area away from incompatible materials, such as strong oxidizing agents.
  - The storage area should be cool, dry, and well-ventilated.[4]
- Final Disposal:
  - Under no circumstances should **Jakafi®** or contaminated materials be disposed of in standard trash or flushed down the sewer.[1][2]
  - The final disposal of **Jakafi®** waste must be conducted through a licensed hazardous waste disposal company.[3]

- Incineration in a chemical incinerator equipped with an afterburner and scrubber is a recommended disposal method.[\[1\]](#)[\[3\]](#)
- All disposal activities must be in strict accordance with federal, state, and local environmental regulations.[\[1\]](#)[\[3\]](#)[\[5\]](#)

## Regulatory Compliance

The disposal of pharmaceutical waste, including **Jakafi®**, is regulated by governmental agencies such as the U.S. Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[\[5\]](#)[\[6\]](#)[\[7\]](#) It is the responsibility of the waste generator to ensure full compliance with all applicable regulations.

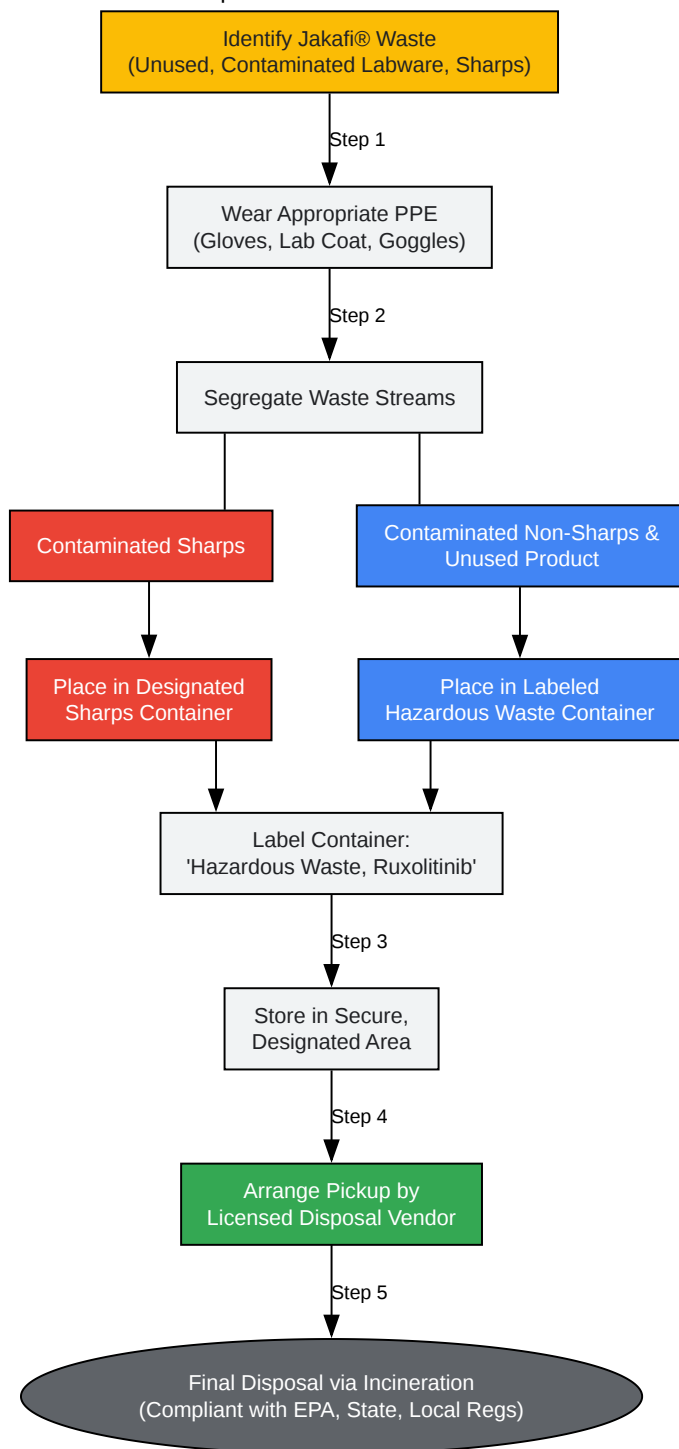
## Hazard and Disposal Data Summary

The following table summarizes key safety and disposal information derived from Safety Data Sheets (SDS) for ruxolitinib.

Hazard Information	Description	Disposal Guidelines
GHS Pictogram(s)	Health Hazard, Exclamation Mark	Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[4]
GHS Signal Word	Danger / Warning	Must not be disposed of together with household garbage. Do not allow product to reach the sewage system. [2]
Hazard Statements	H301: Toxic if swallowed.[4] H315: Causes skin irritation.[8] H319: Causes serious eye irritation.[8] H335: May cause respiratory irritation.[8] H361: Suspected of damaging fertility or the unborn child.[4] H373: May cause damage to organs through prolonged or repeated exposure.[4]	Offer to a licensed hazardous material disposal company. May be burned in a chemical incinerator equipped with an afterburner and scrubber.[3]
Precautionary Statements	P203, P260, P264, P270, P280, P301+P316, P405, P501	Recycle wherever possible or consult manufacturer for recycling options.[9] Bury residue in an authorized landfill.[9]

## Jakafi® Laboratory Waste Disposal Workflow

## Jakafi® Waste Disposal Workflow for Research Professionals



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Caption: Workflow for the safe disposal of **Jakafi®** waste in a laboratory.

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- To cite this document: BenchChem. [Proper Disposal Procedures for Jakafi® (ruxolitinib) in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684628#jakafi-proper-disposal-procedures]

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